(S)-Mandelonitrile spectral data NMR IR MS

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Compound of Interest

Compound Name:	*(S)-Mandelonitrile*
CAS No.:	*28549-12-4*
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An In-depth Technical Guide to the Spectroscopic Characterization of **(S)-Mandelonitrile**

Introduction

(S)-Mandelonitrile, the (S)-enantiomer of 2-hydroxy-2-phenylacetonitrile, is a vital chiral cyanohydrin that serves as a cornerstone in the asymmetric synthesis of numerous optically active compounds, including α-hydroxy carboxylic acids and 2-amino alcohols.[1][2] Its molecular formula is C_8H_7NO, and its structure features a phenyl ring and a nitrile group attached to a single chiral carbon, which also bears a hydroxyl group.[1][3] In nature, mandelonitrile is found as the aglycone component of cyanogenic glycosides like amygdalin and prunasin, present in the pits of various fruits.[2][4]

This guide provides a detailed analysis of the spectral data for **(S)-Mandelonitrile**, offering researchers and drug development professionals a comprehensive reference for its characterization by Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The discussion emphasizes the causal relationships between the molecular structure and the observed spectral features, grounded in authoritative data.

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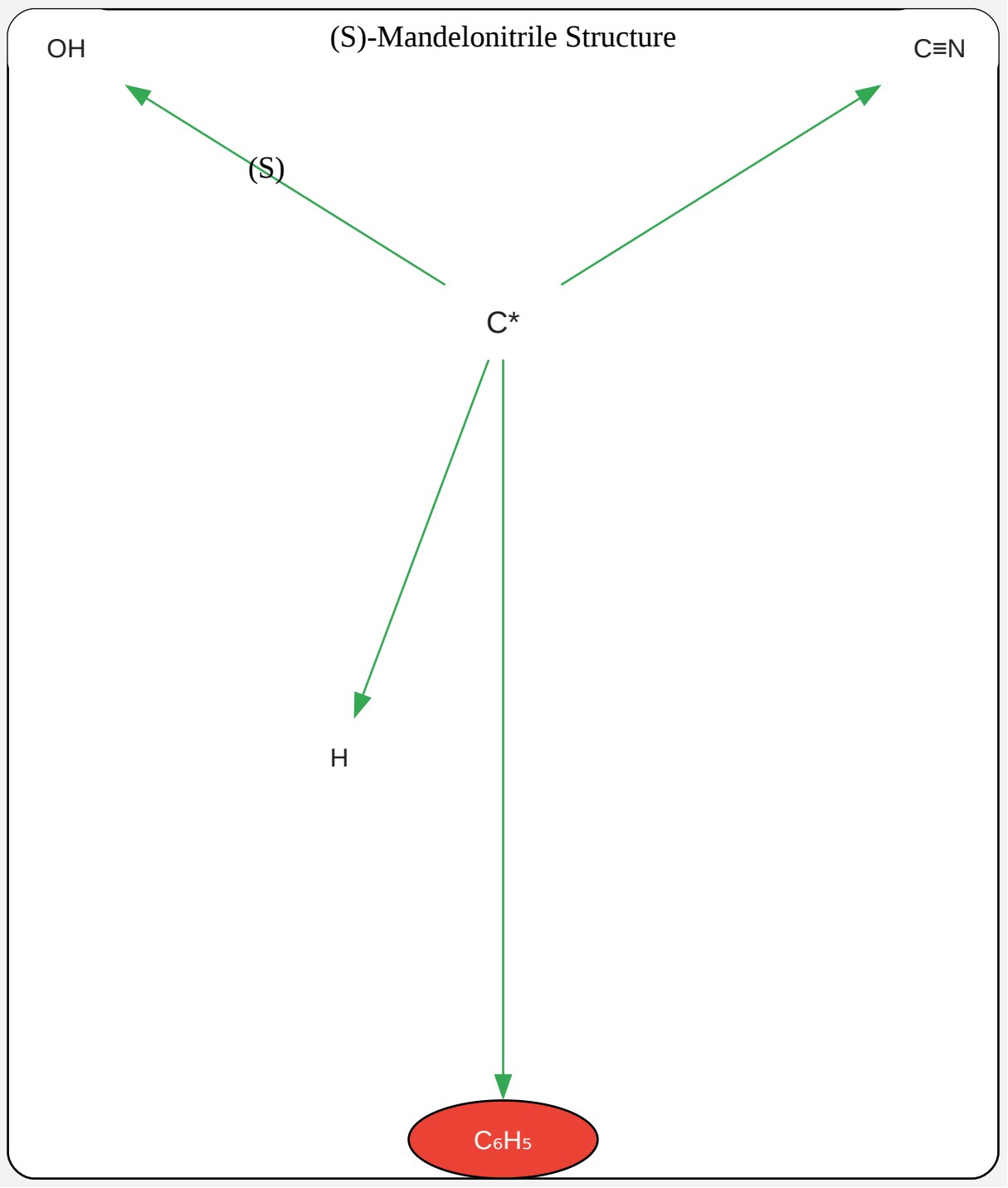

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Caption: Molecular structure of **(S)-Mandelonitrile** highlighting the chiral center.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is an indispensable tool for the structural elucidation of **(S)-Mandelonitrile**, providing precise information about its proton and carbon environments.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum provides a distinct fingerprint of the hydrogen atoms within the molecule. The key signals correspond to the aromatic protons of the phenyl group, the methine proton at the chiral center, and the hydroxyl proton.

Table 1: ^{1}H NMR Spectroscopic Data for **(S)-Mandelonitrile** (in $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.4	Multiplet	5H	Aromatic protons (C_6H_5)[5]
~5.5	Singlet	1H	Methine proton (-CH(OH)CN)[5]
~3.5 (broad)	Singlet	1H	Hydroxyl proton (-OH)[5]

Interpretation and Causality:

- Aromatic Protons (C_6H_5): The five protons on the monosubstituted benzene ring appear as a complex multiplet around 7.4 ppm, a characteristic region for aromatic systems.[5]
- Methine Proton (-CH(OH)CN): This proton is significantly deshielded and appears as a singlet at approximately 5.5 ppm.[5] This downfield shift is caused by the strong electron-withdrawing effects of the adjacent nitrile (-C≡N) and hydroxyl (-OH) groups.
- Hydroxyl Proton (-OH): The chemical shift of the hydroxyl proton is often variable and the signal appears broad.[5] This is a direct consequence of hydrogen bonding and rapid chemical exchange with trace amounts of water or other protic species in the solvent ($CDCl_3$). Its integration confirms the presence of a single hydroxyl group.[5]

^{13}C NMR Spectroscopy

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The ^{13}C NMR spectrum reveals the carbon framework of the molecule, with distinct signals for each unique carbon atom.

Table 2: ^{13}C NMR Spectroscopic Data for **(S)-Mandelonitrile** (in $CDCl_3$)

Chemical Shift (δ) ppm	Assignment
~135.1	ipso-C of Phenyl Ring[6]
~129.7	Aromatic Carbons[6]
~129.1	Aromatic Carbons[6]
~126.7	Aromatic Carbons[6]
~119.1	Nitrile Carbon (-C≡N)[6]
~63.2	Chiral Methine Carbon (-CH(OH)CN)[6]

Interpretation and Causality:

- Aromatic Carbons: Four distinct signals are typically observed in the aromatic region (125-136 ppm) for the ipso, ortho, meta, and para carbons of the phenyl ring.[5]
- Nitrile Carbon (-C≡N): The carbon of the nitrile group characteristically appears in the range of 115-125 ppm, and for mandelonitrile, it is found at approximately 119 ppm.[6]
- Chiral Methine Carbon (-CH(OH)CN): The chiral carbon atom, directly bonded to the hydroxyl group, is observed at around 63 ppm.[5][6] This chemical shift is typical for a carbon atom bearing an alcohol functionality. For enantiomeric excess determination, ^{13}C NMR in the presence of a chiral solvating agent can be employed to resolve the signals of the R and S enantiomers.[7]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies. The spectrum of **(S)-Mandelonitrile** clearly indicates the presence of hydroxyl, nitrile, and aromatic functionalities.

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Table 3: Key IR Absorption Bands for **(S)-Mandelonitrile**

Wavenumber (cm^{-1})	Intensity	Assignment
~3400 (broad)	Strong	O-H stretch (hydroxyl group)[5]
~3060	Medium	Aromatic C-H stretch[5]
~2900	Weak	Aliphatic C-H stretch (methine)[5]
~2250	Medium	C≡N stretch (nitrile group)[5]
~1600, 1490	Medium-Weak	Aromatic C=C skeletal vibrations[5]
~1200	Strong	C-O stretch (hydroxyl group)[5]
~760, 700	Strong	Aromatic C-H out-of-plane bending[5]

Interpretation and Causality:

- The most prominent feature is the strong, broad absorption around 3400 cm^{-1}, which is definitive for the O-H stretching vibration of an alcohol.[5] The broadening is a direct result of intermolecular hydrogen bonding between mandelonitrile molecules.
- A medium-intensity, sharp peak around 2250 cm^{-1} unambiguously confirms the presence of the nitrile (C≡N) functional group.[5][8] This absorption is highly characteristic and falls in a region of the spectrum that is typically free from other signals.
- The absorptions just above 3000 cm^{-1} are characteristic of aromatic C-H stretching, while the weaker band just below 3000 cm^{-1} corresponds to the aliphatic methine C-H stretch.[5]
- The strong C-O stretching vibration near 1200 cm^{-1} further supports the presence of the hydroxyl group.[5]

Mass Spectrometry (MS)

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Mass spectrometry provides critical information on the molecular weight and structural fragments of **(S)-Mandelonitrile**. Under electron ionization (EI), the molecule undergoes characteristic fragmentation.

Table 4: Major Fragments in the EI-Mass Spectrum of **(S)-Mandelonitrile**

m/z (Mass/Charge)	Relative Intensity	Identity of Fragment
133	Moderate	$[M]^+$, Molecular Ion $(C_8H_7NO)^+$[5][9]
106	Strong	$[M - HCN]^+$, Benzaldehyde radical cation[5]
105	Very Strong (Base Peak)	$[M - HCN - H]^+$, Benzoyl cation[5][9]
77	Strong	$[C_6H_5]^+$, Phenyl cation[5]
51	Moderate	$[C_4H_3]^+$, Fragment of phenyl ring[5]

Interpretation and Causality: The molecular ion peak is observed at m/z 133, corresponding to the molecular weight of mandelonitrile.[5][6] The fragmentation pattern is logical and driven by the formation of stable cationic species.

- Loss of Hydrogen Cyanide: Cyanohydrins readily lose a neutral molecule of hydrogen cyanide (HCN, 27 Da). This facile elimination from the molecular ion (m/z 133) results in a strong peak at m/z 106, corresponding to the stable benzaldehyde radical cation.[5]
- Formation of the Benzoyl Cation: The fragment at m/z 106 can then lose a hydrogen radical to form the highly stable, resonance-delocalized benzoyl cation at m/z 105, which is often the base peak in the spectrum.[5][9]
- Formation of the Phenyl Cation: The benzoyl cation (m/z 105) can subsequently lose a neutral molecule of carbon monoxide (CO, 28 Da) to generate the phenyl cation at m/z 77, another very common and stable fragment in the mass spectra of aromatic compounds.[5]

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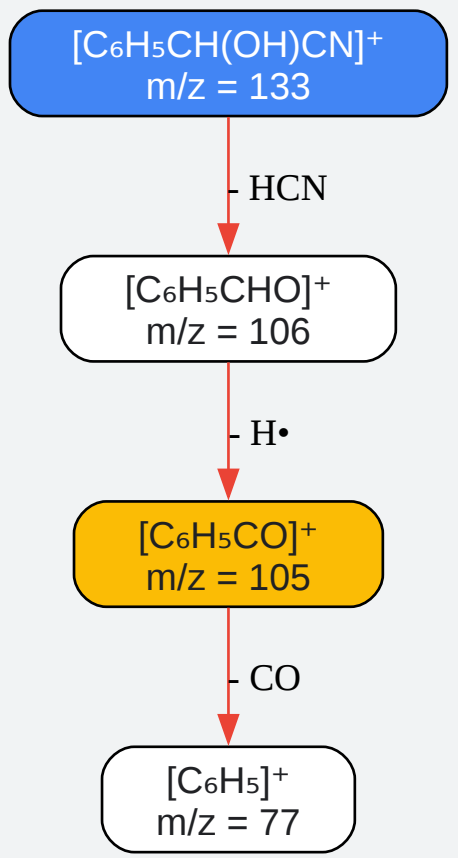

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Caption: Key fragmentation pathway of Mandelonitrile in EI-Mass Spectrometry.

Experimental Protocols

The following are generalized protocols for obtaining high-quality spectral data for **(S)-Mandelonitrile**.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of **(S)-Mandelonitrile** in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) in a clean, dry 5 mm NMR tube. For ^{13}C NMR, a more concentrated sample (20-50 mg) may be required for a good signal-to-noise ratio.[5]
- Acquisition: Acquire the spectrum on a standard NMR spectrometer (e.g., 400 MHz for ^{1}H).
- Referencing: Reference the spectrum to the residual solvent peak ($CDCl_3$: δH = 7.26 ppm, δC = 77.16 ppm).[5]

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- Processing: Process the data using appropriate software to perform Fourier transformation, phase correction, and baseline correction.

IR Spectroscopy Protocol (ATR Method)

- Sample Preparation: As **(S)-Mandelonitrile** is often a liquid or low-melting solid, the Attenuated Total Reflectance (ATR) method is simplest.[5]
- Analysis: Place a single drop of the neat sample directly onto the ATR crystal.
- Acquisition: Record the spectrum over the standard range (e.g., 4000-400 cm^{-1}).
- Cleaning: After analysis, thoroughly clean the ATR crystal with a suitable solvent such as isopropanol or acetone.[5]

Mass Spectrometry Protocol (GC-MS)

- Sample Preparation: Prepare a dilute solution of **(S)-Mandelonitrile** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate). Derivatization (e.g., silylation) may be employed to improve volatility and thermal stability, though it is not always necessary.[5][10]
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.
- GC Parameters:
  - Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms).[5]
  - Injector Temperature: Set to ~250°C.
  - Oven Program: Start at a low temperature (~70°C) and ramp up to a higher temperature (~280°C) to ensure proper elution.[5]
- MS Acquisition: Scan a mass range of m/z 40-400 to detect the molecular ion and key fragments.

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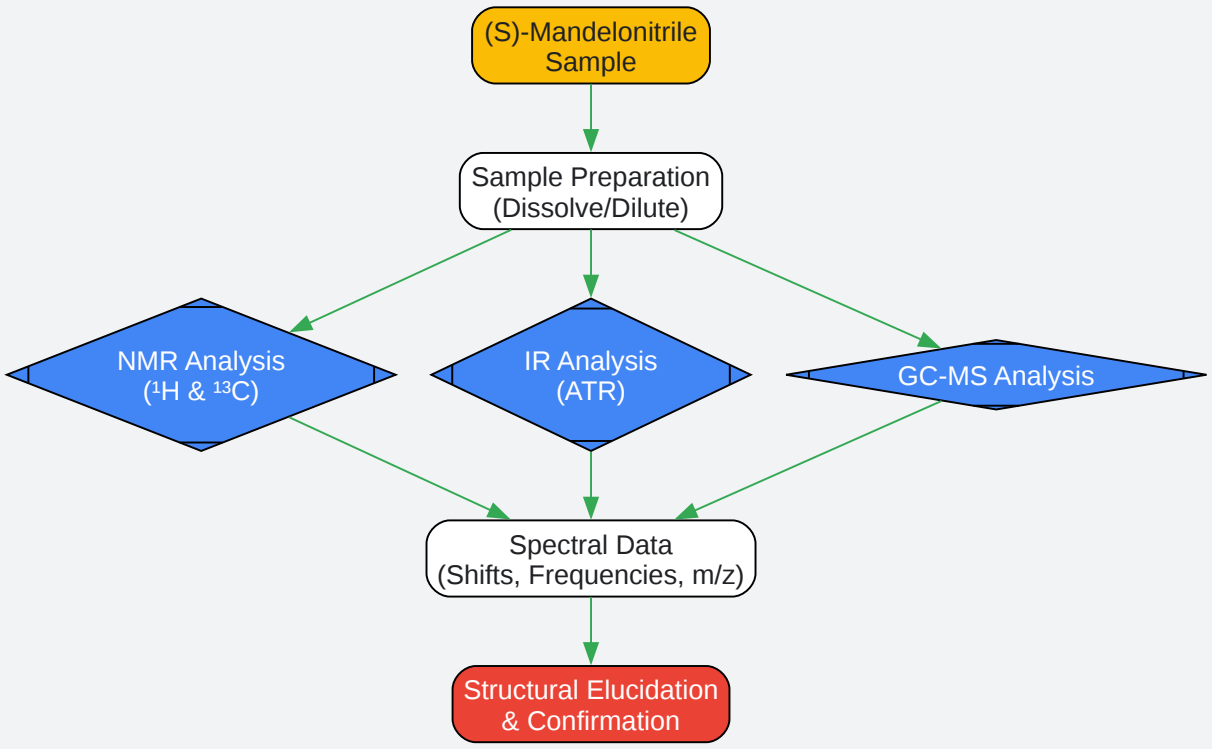

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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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